Technical Whitepaper: Enantiopure 1,2-Cyclododecanediol

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Compound of Interest	
Compound Name:	*1,2-Cyclododecanediol*
CAS No.:	*15199-41-4*
Cat. No.:	*B095524*

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Conformational Dynamics, Synthesis, and Chiral Utility[1]

Executive Summary

Enantiopure **1,2-cyclododecanediol** (CDD) represents a unique class of macrocyclic chiral scaffolds.[1][2] Unlike the rigid chair conformation of cyclohexane derivatives or the floppy nature of medium-sized rings (C8-C10), the 12-membered ring adopts a stable "square" [3333] conformation. This structural motif offers a distinct spatial arrangement for functional groups, making enantiopure CDD a valuable tool in asymmetric catalysis, supramolecular assembly, and the design of lipophilic drug delivery systems. This guide provides a definitive technical analysis of its chiral properties, validated synthesis protocols, and application logic.[1]

Structural Dynamics: The [3333] Square Conformation

The chirality of **1,2-cyclododecanediol** is inextricably linked to the conformational preferences of the cyclododecane ring. Understanding this is a prerequisite for effective deployment in drug design.

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2.1 The "Square" Lattice

Cyclododecane is unique among cycloalkanes because its strain energy is minimized in a

-like "square" conformation (notation [3333]).[2] This structure consists of four "corner" carbons and eight "side" carbons.[1][2]

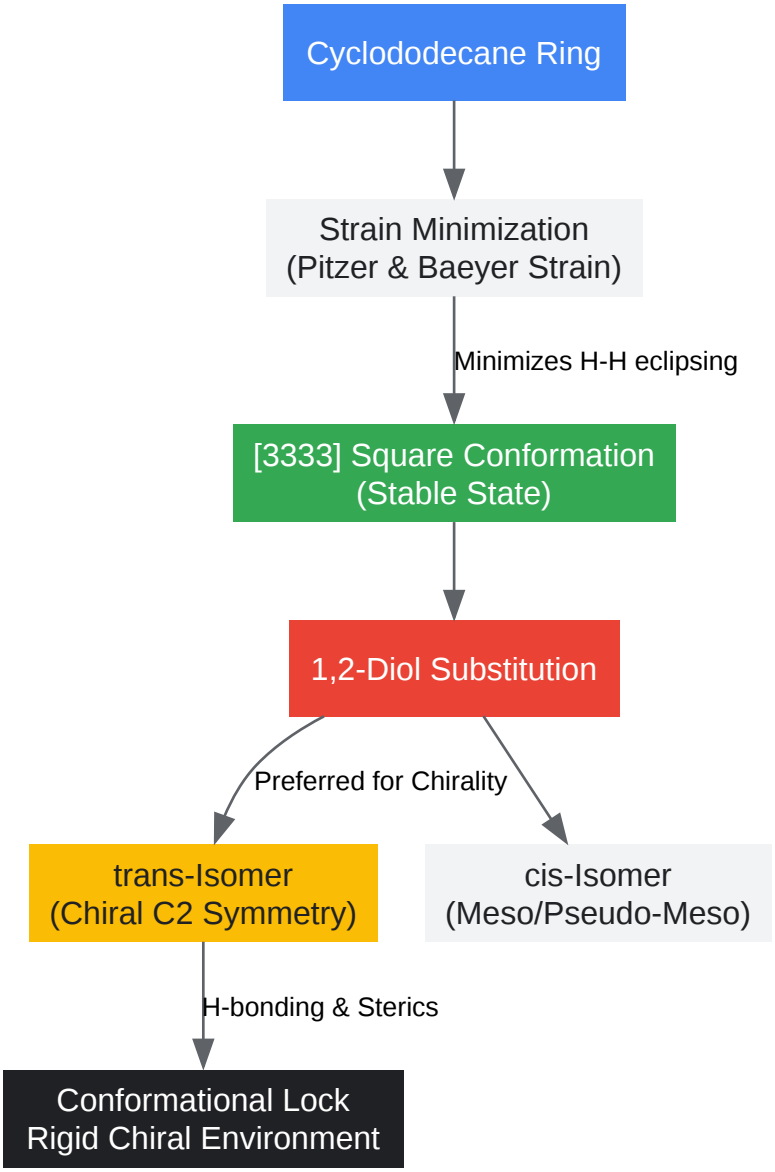
- Corner Carbons: Gauche butane interactions.[1][2]
- Side Carbons: Anti-butane interactions.[1][2]

In trans-**1,2-cyclododecanediol**, the hydroxyl groups position themselves to minimize transannular strain, typically locking the ring into a chiral

-symmetric conformation. This "conformational lock" creates a rigid chiral pocket that is distinct from the twist-boat or chair forms of smaller rings.[1][2]

2.2 Visualization of Conformational Logic

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Figure 1: The conformational hierarchy leading to the stable chiral "lock" in trans-**1,2-cyclododecanediol**.[1]

Production of Enantiopure Grades

Obtaining high enantiomeric excess (ee > 98%) is critical.[1][2] Two primary routes are validated for this scaffold: Asymmetric Dihydroxylation (Chemical) and Lipase-Mediated Kinetic Resolution (Enzymatic).[1][2]

3.1 Route A: Sharpless Asymmetric Dihydroxylation (AD)

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This is the preferred route for de novo synthesis from cyclododecene.[2] It allows access to either

or

enantiomers by selecting the appropriate ligand.[3]

- Substrate:trans-Cyclododecene (commercially available or synthesized via metathesis).
- Catalyst System: AD-mix-α (contains $(DHQ)_2PHAL$) or AD-mix-β (contains $(DHQD)_2PHAL$). [1][2][4]
- Mechanism: Osmium-catalyzed syn-dihydroxylation.[1][2][4] Note: Reaction with trans-alkene yields the chiral trans-diol.[1]

Protocol 1: Sharpless AD of Cyclododecene

- Preparation: In a 1L flask, dissolve 1.4 g of AD-mix-β in 10 mL of t-BuOH and 10 mL of water. Stir at 0°C until phases are clear.
- Addition: Add 1 mmol of trans-cyclododecene.
- Reaction: Stir vigorously at 0°C for 24 hours. Monitor consumption of alkene by TLC (Hexane/EtOAc).
- Quench: Add solid sodium sulfite (1.5 g) and stir for 1 hour to reduce Os(VIII) species.
- Extraction: Extract with ethyl acetate (3x). Wash combined organics with 1M KOH, then brine.
- Purification: Recrystallize from hexane/ethanol to yield

  -**1,2-cyclododecanediol** (verify absolute config via optical rotation).

3.2 Route B: Enzymatic Kinetic Resolution

Ideal for resolving racemic trans-**1,2-cyclododecanediol** if the alkene precursor is unavailable or if the racemate is the starting material.

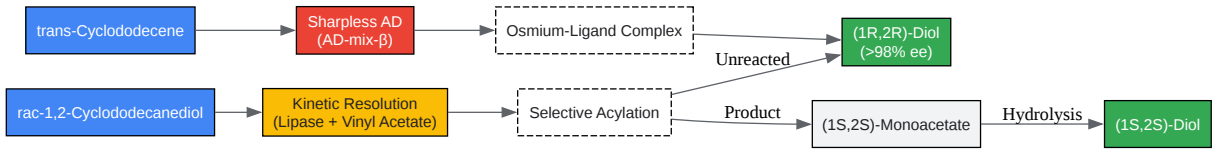
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- Enzyme:Burkholderia cepacia lipase (PSL-C) or Candida antarctica Lipase B (CALB).[1][2]
- Acyl Donor: Vinyl acetate.[1][2]
- Solvent:tert-Butyl methyl ether (TBME) or Toluene.[1][2][5]

Protocol 2: Lipase-Catalyzed Acylation

- Setup: Suspend racemic trans-**1,2-cyclododecanediol** (10 mmol) in TBME (50 mL).
- Initiation: Add Vinyl acetate (30 mmol) and Immobilized Lipase (PSL-C, 500 mg).
- Incubation: Shake at 30°C, 200 rpm.
- Monitoring: Monitor ee of the remaining diol and formed mono-acetate via Chiral HPLC (e.g., Chiralcel OD-H column).
- Termination: Stop reaction at 50% conversion (typically 24-48h). Filter enzyme.[1][2]
- Separation: Chromatographic separation yields enantiopure diol (unreacted) and the ester (which can be hydrolyzed to the opposite enantiomer).[2]

3.3 Synthesis Workflow Diagram



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Figure 2: Dual pathways for accessing enantiopure **1,2-cyclododecanediol**.

Applications in Chiral Induction & Supramolecular Chemistry

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The utility of enantiopure **1,2-cyclododecanediol** extends beyond simple synthesis.[1] Its lipophilicity and conformational rigidity make it a "privileged" scaffold.[1][2]

4.1 Organogelators and Soft Materials

Cyclic diols are excellent motifs for Low Molecular Weight Organogelators (LMOGs).[1][2] The 1,2-diol functionality can form intermolecular hydrogen bond networks, while the C12 ring provides the necessary Van der Waals interactions to aggregate into fibers.

- Mechanism: Enantiopure CDD self-assembles into helical fibers in non-polar solvents, inducing chirality in the bulk gel phase.[1] This is used in chiral separations and template synthesis of helical polymers.[1][2]

4.2 Chiral Auxiliaries and Ligands

While less common than BINOL, CDD derivatives serve as robust ligands for Lewis acid catalysis.[1][2]

- Ketals/Acetals: Reaction with ketones yields chiral ketals used as directing groups.[1][2]
- Crown Ethers: Incorporation of the 1,2-diol unit into larger crown ethers creates "chiral cavities" for enantioselective recognition of ammonium ions.

Experimental Characterization Data

When validating your synthesized material, compare against these standard physical properties.

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Property	Value (Enantiopure)	Value (Racemic)	Notes
Physical State	White Crystalline Solid	White Powder	
Melting Point	128 - 130 °C	121 - 125 °C	Enantiopure typically melts higher due to better packing.[1][2]
Optical Rotation			(c=1, EtOH).[1][2] Sign depends on config.
Solubility	Soluble in EtOH, CHCl3	Soluble in EtOH, CHCl3	Insoluble in water.[1]
Crystal System	Monoclinic/Orthorhombic	Varies	Driven by H-bonding networks.[1][2]

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